

An In-depth Technical Guide to 3,7-Dithia-1,9-nonanedithiol

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Compound of Interest

Compound Name: **3,7-Dithia-1,9-nonanedithiol**

Cat. No.: **B1330789**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,7-Dithia-1,9-nonanedithiol**, a dithiol monomer with applications in materials science and organic synthesis. This document summarizes key quantitative data, outlines a plausible synthetic approach, and illustrates its molecular structure and potential reactivity.

Core Properties and Identification

3,7-Dithia-1,9-nonanedithiol is an organosulfur compound characterized by a nine-carbon backbone with two thiol (-SH) functional groups at the terminal positions (1 and 9) and two sulfur atoms replacing the carbons at positions 3 and 7, forming thioether linkages. Its linear structure and the reactivity of its terminal thiol groups make it a versatile building block in polymer chemistry and for the formation of self-assembled monolayers.

Quantitative Data Summary

The key physicochemical properties of **3,7-Dithia-1,9-nonanedithiol** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₆ S ₄	[1]
Molecular Weight	228.45 g/mol	[1]
CAS Number	25676-62-4	[1]
Appearance	Colorless to Yellow clear liquid	
Purity	>97.0% (GC)	
IUPAC Name	2-[3-(2-sulfanylethylsulfanyl)propylsulfanyl]ethanethiol	[1]
Synonyms	1,3-Bis(2-mercaptoethylthio)propane, 2,2'-(Trimethylenedithio)diethanethiol	

Synthesis and Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **3,7-Dithia-1,9-nonanedithiol** are not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organosulfur chemistry principles. The synthesis likely proceeds in two main stages: the formation of a diol precursor followed by thionation.

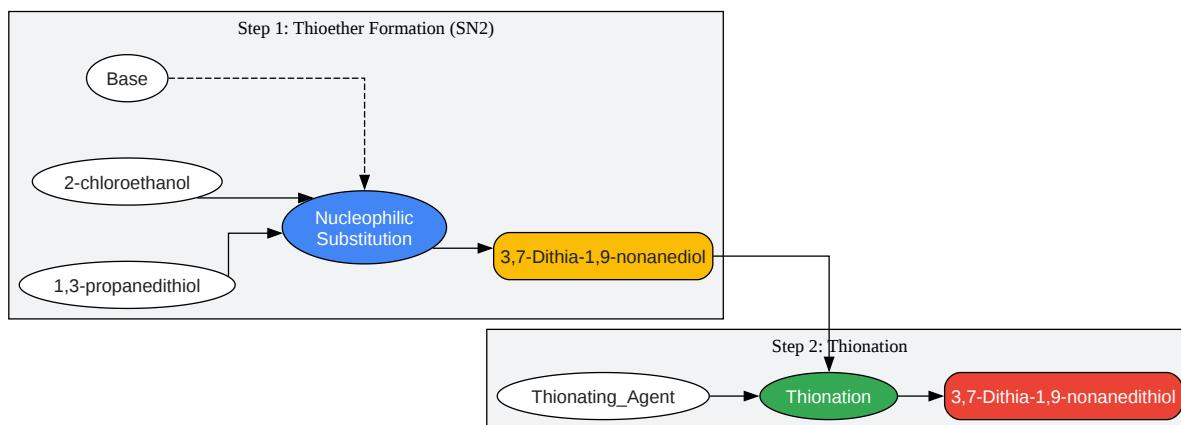
Proposed Synthetic Pathway

The synthesis of **3,7-Dithia-1,9-nonanedithiol** can be conceptualized as a two-step process. The initial step involves the formation of the thioether linkages to create the precursor, 3,7-Dithia-1,9-nonanediol. This is followed by the conversion of the terminal hydroxyl groups to thiol groups.

The formation of the thioether bonds in the precursor, 3,7-Dithia-1,9-nonanediol, likely occurs through a nucleophilic substitution (SN₂) mechanism.[\[2\]](#) In this reaction, a dithiol, such as 1,3-propanedithiol, is deprotonated with a base to form thiolate anions. These potent nucleophiles

then react with an electrophile containing a leaving group, such as 2-chloroethanol, to form the carbon-sulfur bonds.[2]

The subsequent conversion of the terminal diol to the final dithiol product can be achieved using a thionating agent.[2]



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Plausible two-step synthesis of **3,7-Dithia-1,9-nonanedithiol**.

Characterization Workflow

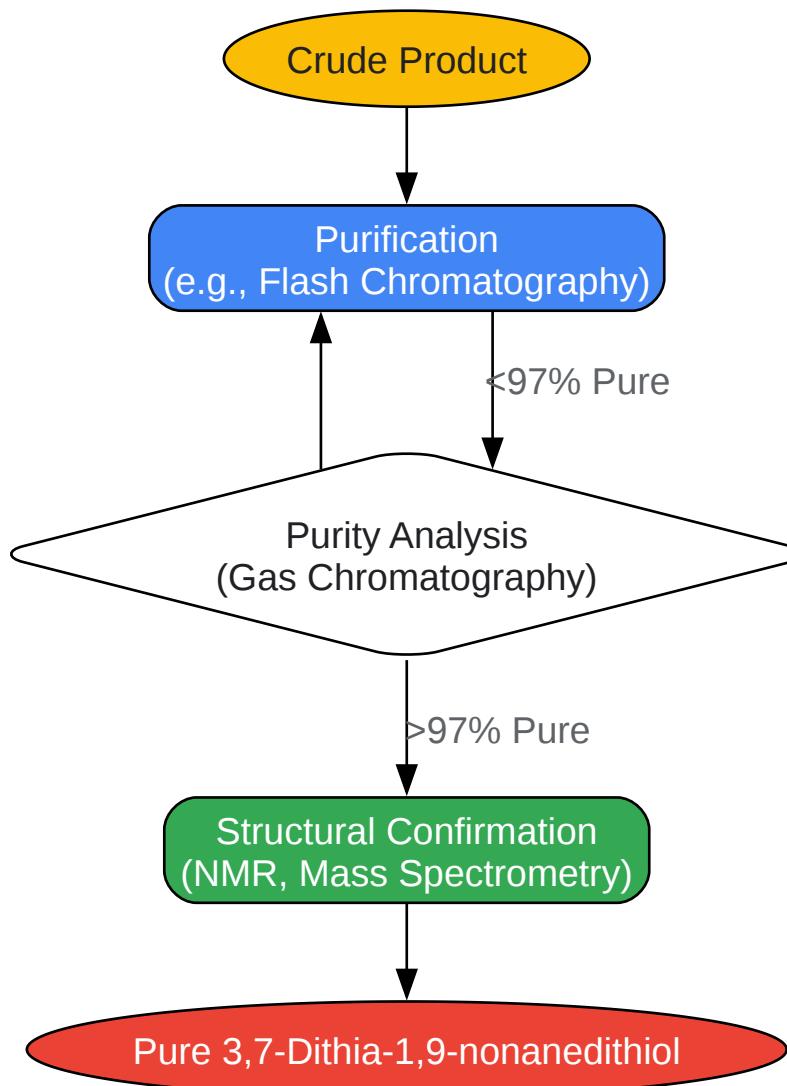
Once synthesized, the identity and purity of **3,7-Dithia-1,9-nonanedithiol** would be confirmed through a standard analytical workflow.

1. Purification:

- Flash Chromatography: Using a silica gel stationary phase and a mobile phase such as a hexane/ethyl acetate gradient to separate the product from residual starting materials and byproducts.[\[2\]](#)
- Distillation: Given its liquid state, vacuum distillation could be employed for purification.

2. Structure and Purity Confirmation:

- Gas Chromatography (GC): To determine the purity of the final product. A purity of >97% is typical for commercially available samples.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR would be used to confirm the chemical structure by identifying the different proton and carbon environments.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.



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General workflow for the purification and characterization.

Applications and Reactivity

The primary utility of **3,7-Dithia-1,9-nananedithiol** stems from the reactivity of its two terminal thiol groups. These groups can undergo a variety of chemical transformations, making the molecule a valuable crosslinking agent and a component for surface modification.

- **Disulfide Bond Formation:** The thiol groups can be oxidized to form disulfide bonds, which is a key reaction for creating cross-linked polymer networks.

- **Thiol-Ene Reactions:** It can participate in thiol-ene reactions, where the thiol adds across a double bond, a process often used in polymer synthesis and modification.
- **Nucleophilic Reactions:** The thiol groups can act as nucleophiles in reactions with electrophiles like alkyl halides or epoxides to form stable thioether linkages.^[2]
- **Metal Coordination:** As a dithiol, it can act as a chelating agent, binding to metal surfaces and nanoparticles. This property is exploited in the formation of self-assembled monolayers on gold and other metal surfaces.

Due to its nature as a synthetic intermediate and material science building block, **3,7-Dithia-1,9-nonanedithiol** is not known to be involved in biological signaling pathways. Its application in the context of drug development would likely be as a linker molecule in drug-conjugate systems, leveraging the reactivity of its thiol groups for attachment to other molecules.

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References

- 1. 3,7-Dithia-1,9-nonanedithiol | C7H16S4 | CID 373740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,7-Dithia-1,9-nonanedithiol | 25676-62-4 | Benchchem [benchchem.com]
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